

Operational Guide: Disposal & Handling of Phenol, 2-fluoro-3,6-diiodo-

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Compound of Interest

Compound Name: Phenol, 2-fluoro-3,6-diiodo-

CAS No.: 1806347-73-8

Cat. No.: B12093955

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Executive Summary: The "Why" Behind the Protocol

Phenol, 2-fluoro-3,6-diiodo- is not merely "chemical waste"; it is a poly-halogenated aromatic intermediate.^{[1][2]} Its disposal requires specific segregation due to two competing chemical properties:^[3]

- **Phenolic Acidity:** Like all phenols, it is acidic ($pK_a < 10$) and corrosive to tissue.
- **Iodine Lability:** The Carbon-Iodine (C-I) bond is weaker than C-F or C-Cl bonds.^[2] Exposure to strong oxidizers or light can cleave this bond, releasing free iodine () gas, which is corrosive and toxic.

Critical Directive: Unlike standard organic waste, this compound must NEVER be mixed with bleach (sodium hypochlorite) or strong oxidizing acids. Doing so will generate toxic iodine vapors immediately.

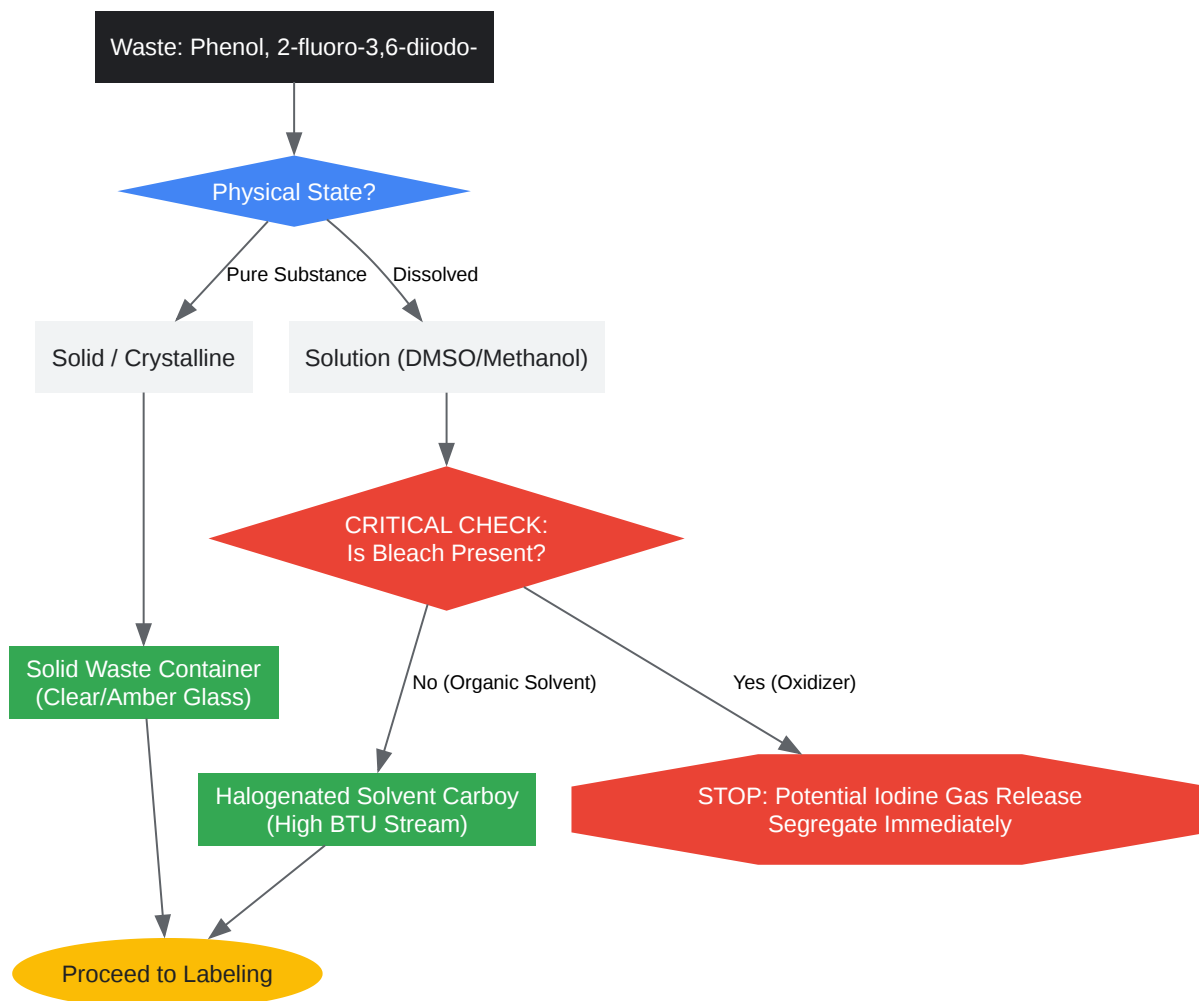
Chemical Profile & Hazard Data

Understanding the physical state and reactivity is the first step in safe disposal.

Property	Data	Operational Implication
CAS Number	Not Common (Analog: 367-12-4 for 2-F-Phenol)	Treat as generic Halogenated Phenol.[1][2]
Molecular Weight	~363.9 g/mol	Heavy vapor density; spills settle low.[1][2]
Physical State	Solid (crystalline) or Solution	Solids require specific "lab pack" protocols.[1][2]
Acidity (pKa)	~6.5 - 7.5 (Estimated)	More acidic than phenol due to electron-withdrawing halogens. [1][2]
RCRA Classification	D002 (Corrosive) / F-List (Halogenated)	Must go into "Halogenated Waste" streams.[1][2]
Incompatibilities	Strong Oxidizers, Bases, Bleach	DO NOT AUTOCLAVE.

Waste Segregation Logic (Decision Tree)

The following logic gate ensures the material enters the correct destruction stream (High-Temperature Incineration) without causing pre-transport reactions.



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Figure 1: Segregation logic to prevent accidental oxidation of iodine substituents.

Step-by-Step Disposal Protocol

Phase 1: Preparation & PPE

- Gloves: Double-gloving is required.[1][2] Inner latex/nitrile, outer Silver Shield (Laminate) or thick Nitrile (minimum 5 mil). Phenols penetrate standard nitrile rapidly.
- Eye Protection: Chemical splash goggles (Face shield recommended if handling >100mL solution).
- Ventilation: All manipulations must occur inside a certified fume hood.

Phase 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.[2]
 - Why Amber? The C-I bond is photosensitive. Light degradation releases free iodine, pressurizing the container.
- Cap: Vented caps are preferred for long-term storage of halogenated waste to prevent pressure buildup.[2]

Phase 3: Transfer & Labeling

- Segregate: Ensure the receiving carboy is designated "HALOGENATED ORGANIC WASTE."
- Solvent Compatibility: If the phenol is in solution, ensure the solvent is compatible with the carboy (e.g., do not pour Acetone solutions into a carboy containing Chloroform/Phenol mixtures if local policy forbids it, though generally, these form the "High BTU" incineration stream).
- Labeling:
 - Constituents: Write out the full chemical name. Do not use abbreviations/structures.
 - Hazard Checkboxes: Mark "Toxic," "Corrosive," and "Irritant."
 - pH Note: If the solution is unbuffered, note "Acidic Organic" on the tag.

Phase 4: Decontamination of Glassware

- Do NOT use Bleach.[4]

- Protocol:
 - Rinse glassware with a compatible solvent (Ethanol or Acetone).
 - Dispose of this rinse into the Halogenated Waste container.
 - Wash with warm soapy water (Alconox).

Emergency Contingency: Spill Management

If a spill occurs, the primary risk is skin absorption and inhalation of vapors.



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Figure 2: Spill response workflow emphasizing the prohibition of bleach.[1][2]

Specific Spill Notes:

- Solid Spill: Do not create dust. Cover with wet paper towels (water-dampened) before scooping to prevent aerosolization.[2]
- Skin Contact: Phenol burns are anesthetic (numbing). Wash immediately with Polyethylene Glycol (PEG 300/400) if available, or copious water for 15 minutes. Do not wait for pain to start.

References & Regulatory Grounding

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.
- US Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. (Defines F-listed halogenated solvents and characteristic waste). [2]

- PubChem.2-Fluorophenol Hazard Data (Analogous Structure). National Library of Medicine. [2]
- Occupational Safety and Health Administration (OSHA).Occupational Exposure to Hazardous Chemicals in Laboratories standard (29 CFR 1910.1450).

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. ehs.yale.edu [ehs.yale.edu]
- 4. case.edu [case.edu]
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